experimental procedure for pyrazole synthesis from benzaldehyde

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Compound of Interest

Compound Name:	*3-Chloro-4-(4-chloro-1H-pyrazol-1-YL)benzaldehyde*
Cat. No.:	*B13317091*

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An In-Depth Guide to the Synthesis of 3,5-Diphenyl-1H-pyrazole from Benzaldehyde: Application Notes and Experimental Protocols

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Abstract

This comprehensive guide provides a detailed experimental protocol for the synthesis of 3,5-diphenyl-1H-pyrazole, a representative pyrazole derivative, utilizing benzaldehyde as a primary starting material. Pyrazoles are a critically important class of heterocyclic compounds, forming the core scaffold of numerous pharmaceuticals and agrochemicals due to their diverse biological activities. This document outlines a robust and widely-used two-step synthetic route, commencing with the Claisen-Schmidt condensation to form a chalcone intermediate, followed by a cyclocondensation reaction with hydrazine hydrate. We delve into the underlying chemical mechanisms, provide step-by-step laboratory protocols, and detail the necessary analytical techniques for the characterization of the intermediate and final products. This guide is

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intended for researchers, scientists, and professionals in the field of organic synthesis and drug development.

Introduction and Scientific Background

Pyrazoles are five-membered heterocyclic aromatic compounds containing two adjacent nitrogen atoms. This structural motif is a cornerstone in medicinal chemistry, found in a wide array of therapeutic agents exhibiting anti-inflammatory, analgesic, antimicrobial, and anticancer properties.[1] Notable drugs such as Celecoxib (an anti-inflammatory), Rimonabant (an anorectic), and Sildenafil (used to treat erectile dysfunction) feature the pyrazole core, highlighting its significance as a privileged scaffold in drug design.[2][3]

The synthesis of pyrazole derivatives is a well-established area of organic chemistry. One of the most reliable and versatile methods involves the reaction of a 1,3-dicarbonyl compound or its synthetic equivalent with a hydrazine derivative.[4][5] A common and efficient strategy that starts from simple aromatic aldehydes, like benzaldehyde, employs an α,β-unsaturated ketone intermediate, commonly known as a chalcone.[6] This approach is advantageous due to the ready availability of starting materials and the generally high yields of the reactions.

This application note details the synthesis of 3,5-diphenyl-1H-pyrazole, a model compound that exemplifies this synthetic strategy.

Synthesis Overview and Strategy

The transformation of benzaldehyde into 3,5-diphenyl-1H-pyrazole is efficiently achieved through a two-step process. This strategy ensures high yields and purity of the final product.

Step 1: Claisen-Schmidt Condensation. Benzaldehyde is reacted with acetophenone in the presence of a base (e.g., sodium hydroxide) to form 1,3-diphenylprop-2-en-1-one, the chalcone intermediate. This reaction is a classic base-catalyzed condensation.[7]

Step 2: Cyclocondensation and Aromatization. The synthesized chalcone is then reacted with hydrazine hydrate in the presence of an acid catalyst (e.g., acetic acid). This step proceeds via the formation of a pyrazoline intermediate, which subsequently undergoes oxidation (aromatization) to yield the stable 3,5-diphenyl-1H-pyrazole.[4][8]

Workflow Diagram

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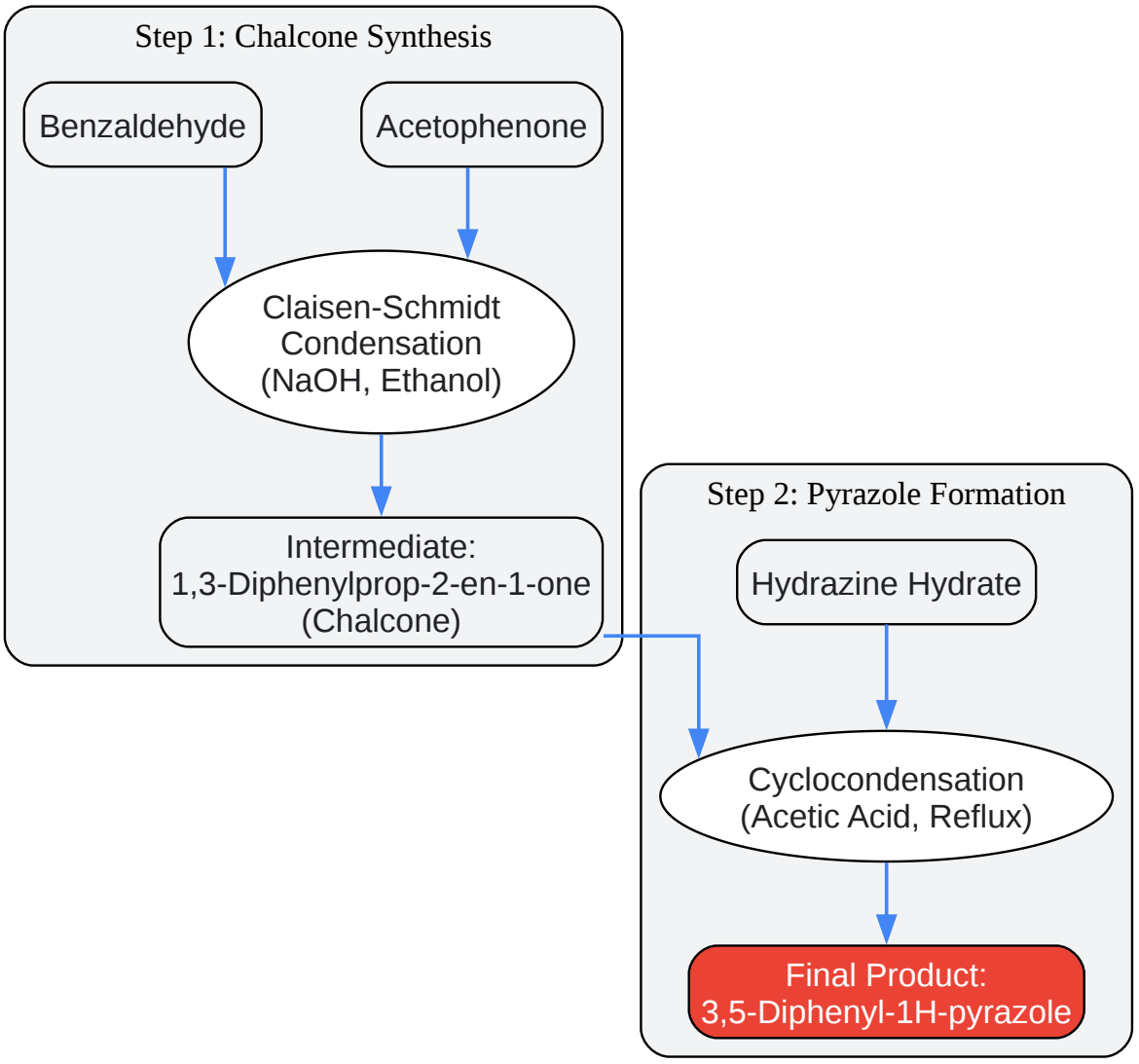

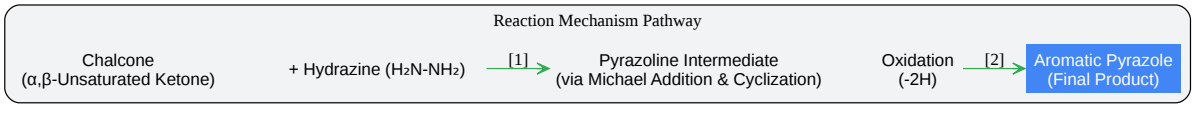

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Caption: Simplified mechanism for the formation of a pyrazole from a chalcone.

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Detailed Experimental Protocols

Safety Note: Always wear appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and gloves. All procedures should be performed in a well-ventilated fume hood. Hydrazine hydrate is toxic and corrosive; handle with extreme care.

Protocol 1: Synthesis of 1,3-Diphenylprop-2-en-1-one (Chalcone)

Materials & Reagents:

Reagent/Material	Molar Mass (g/mol)	Amount (mmol)	Volume/Mass
Benzaldehyde	106.12	10.0	1.04 mL (1.06 g)
Acetophenone	120.15	10.0	1.17 mL (1.20 g)
Ethanol (95%)	-	-	15 mL
Sodium Hydroxide (NaOH)	40.00	-	1.0 mL (10 M soln)
Deionized Water	-	-	For workup

Equipment:

- 50 mL round-bottom flask or Erlenmeyer flask
- Magnetic stirrer and stir bar
- Ice bath
- Büchner funnel and filter flask
- Standard laboratory glassware

Procedure:

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- In a 50 mL flask, dissolve acetophenone (10.0 mmol) in 95% ethanol (8 mL). [7]2. Add benzaldehyde (10.0 mmol) to the solution and stir until a homogeneous mixture is formed.
- Cool the flask in an ice bath. While stirring, slowly add 1.0 mL of a 10 M aqueous sodium hydroxide solution dropwise.
- Continue stirring the reaction mixture in the ice bath for approximately 30-60 minutes. A yellow precipitate should form.
- After the stirring period, allow the mixture to stand in the ice bath for an additional 15 minutes to ensure complete precipitation.
- Collect the solid product by vacuum filtration using a Büchner funnel.
- Wash the collected solid with a small amount of cold water, followed by a small amount of cold ethanol to remove unreacted starting materials and excess base.
- Dry the product in a desiccator or a low-temperature oven (60-70 °C). The product is a pale-yellow solid.
- The product can be further purified by recrystallization from hot ethanol if necessary. [7]10. Expected Yield: 70-85%.

Protocol 2: Synthesis of 3,5-Diphenyl-1H-pyrazole

Materials & Reagents:

Reagent/Material	Molar Mass (g/mol)	Amount (mmol)	Volume/Mass
Chalcone (from Protocol 1)	208.26	5.0	1.04 g
Hydrazine Hydrate (~64%)	50.06	~25.0	~1.25 mL
Glacial Acetic Acid	60.05	-	30 mL
Crushed Ice/Water	-	-	For workup

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Equipment:

- 100 mL round-bottom flask
- Reflux condenser
- Heating mantle
- Magnetic stirrer and stir bar
- Büchner funnel and filter flask

Procedure:

- Place the synthesized chalcone (5.0 mmol) in a 100 mL round-bottom flask. [7]2. Add glacial acetic acid (30 mL) and a magnetic stir bar.
- Carefully add hydrazine hydrate (~25.0 mmol, a 5-fold excess) to the flask.
- Attach a reflux condenser and heat the reaction mixture to reflux using a heating mantle. Maintain a gentle reflux for 4-6 hours. [6][7]5. Monitor the reaction progress using Thin Layer Chromatography (TLC) (e.g., using a 2:8 mixture of ethyl acetate:n-hexane as eluent). [6]6. After the reaction is complete, allow the mixture to cool to room temperature.
- Pour the cooled reaction mixture slowly into a beaker containing a significant amount of crushed ice (~100 g) with stirring.
- A precipitate will form. Collect the solid product by vacuum filtration.
- Wash the solid thoroughly with cold water to remove any residual acetic acid and hydrazine.
- The crude product can be purified by recrystallization from a suitable solvent, such as ethanol or methanol, to yield a crystalline solid. [6][7]11. Expected Yield: 65-80%.

Product Characterization

Confirming the identity and purity of the synthesized compounds is a critical step. Standard spectroscopic methods are employed for this purpose.

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Characterization of Chalcone Intermediate

- ^{1}H NMR: The proton NMR spectrum should show characteristic signals for the vinyl protons of the α,β-unsaturated system as two doublets in the 7-8 ppm range with a large coupling constant (J ≈ 15-16 Hz), indicative of a trans configuration. Aromatic protons will appear as multiplets in the 7-8 ppm region.

- IR Spectroscopy: The IR spectrum will display a strong absorption band for the C=O (ketone) stretch at approximately 1650-1670 cm^{-1}. Another strong band for the C=C (alkene) stretch will be present around 1600-1625 cm^{-1}. [3]

Characterization of 3,5-Diphenyl-1H-pyrazole

- ^{1}H NMR (in DMSO-d_6): The proton NMR spectrum is a key tool for confirming the structure.
    - N-H Proton: A broad singlet signal for the N-H proton of the pyrazole ring is typically observed at a downfield chemical shift (>10 ppm). This signal will disappear upon adding a drop of D_2O to the NMR tube, confirming its identity. [7][9] * C4-H Proton: A sharp singlet for the proton at the C4 position of the pyrazole ring will appear around 6.5-7.5 ppm. [7] * Aromatic Protons: Multiplets corresponding to the protons of the two phenyl rings will be observed in the 7-8 ppm range.

- ^{13}C NMR: The carbon NMR will show characteristic signals for the pyrazole ring carbons (typically C3/C5 around 140-150 ppm and C4 around 105 ppm) and the phenyl carbons. [7]* IR Spectroscopy: The disappearance of the strong C=O stretch from the chalcone starting material is a key indicator of reaction completion. A broad N-H stretching band may be observed around 3100-3300 cm^{-1}. Characteristic C=N and C=C stretching vibrations of the aromatic pyrazole ring will appear in the 1500-1600 cm^{-1} region. [10]* Mass Spectrometry (MS): The mass spectrum should show a molecular ion peak (M+) corresponding to the calculated molecular weight of 3,5-diphenyl-1H-pyrazole ($C_{15}H_{12}N_2$ = 220.27 g/mol). [7]

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Compound	Technique	Expected Key Signals
Chalcone	**IR (cm^{-1})**	**~1660 (C=O), ~1610 (C=C)**
	^1H NMR ($CDCl_3$, ppm)	~7.5-8.0 (multiplets, Ar-H), ~7.4-7.8 (2H, doublets, J≈15 Hz, -CH=CH-)
Pyrazole	IR (cm^{-1})	~3200 (broad, N-H), ~1590 (C=N), no C=O band

| | ^1H NMR (DMSO-d_6, ppm) | >10 (1H, broad singlet, N-H), ~7.2-8.0 (10H, multiplet, Ar-H), ~6.9 (1H, singlet, C4-H) |

Conclusion

The synthesis of 3,5-diphenyl-1H-pyrazole from benzaldehyde via a chalcone intermediate is a reliable and instructive example of heterocyclic synthesis. The protocols provided herein are robust and can be adapted for the synthesis of a wide variety of substituted pyrazole derivatives by simply changing the starting aldehyde and ketone. The characterization techniques outlined are essential for verifying the successful synthesis and purity of the target compound, providing a solid foundation for further research and development in medicinal and materials chemistry.

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